

Technical Guide: Physicochemical Properties of Boc-Phe(4-Cl)-OH

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Compound of Interest

Compound Name: Boc-Phe(4-Cl)-OH

Cat. No.: B558671

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Boc-Phe(4-Cl)-OH, or N-(tert-Butoxycarbonyl)-4-chloro-L-phenylalanine, is a crucial derivative of the amino acid phenylalanine. It serves as a fundamental building block in the synthesis of peptides, particularly in the development of peptide-based therapeutics and other bioactive molecules. The incorporation of a chlorine atom at the para position of the phenyl ring can significantly influence the biological activity, metabolic stability, and pharmacokinetic properties of the resulting peptides. This technical guide provides an in-depth overview of the core physical characteristics of **Boc-Phe(4-Cl)-OH**, detailed experimental protocols for their determination, and a visualization of its application in solid-phase peptide synthesis.

Core Physical and Chemical Properties

The physical properties of **Boc-Phe(4-Cl)-OH** are essential for its handling, characterization, and application in chemical synthesis. These properties are summarized below, with data compiled for both the L- and D-isomers where available.

Property	Boc-L-Phe(4-Cl)-OH	Boc-D-Phe(4-Cl)-OH
Synonyms	Boc-4-chloro-L-phenylalanine, Boc-p-chloro-L-Phe-OH	Boc-4-chloro-D-phenylalanine, Boc-p-chloro-D-Phe-OH
CAS Number	68090-88-0	57292-44-1
Molecular Formula	C ₁₄ H ₁₈ ClNO ₄	C ₁₄ H ₁₈ ClNO ₄
Molecular Weight	299.75 g/mol	299.75 g/mol
Appearance	White to off-white powder/solid	White powder
Melting Point	107 - 109 °C	~110 °C
Optical Rotation	[α] ²⁰ /D = +25 ± 2° (c=1.029 in EtOH)	[α] ²⁰ /D = -24° (c=1 in EtOH)

Experimental Protocols

Accurate determination of the physical characteristics of **Boc-Phe(4-Cl)-OH** is critical for quality control and research applications. The following are detailed methodologies for key experiments, based on standardized protocols.

Determination of Melting Range

Principle: This protocol is based on the United States Pharmacopeia (USP) general chapter <741> "Melting Range or Temperature". The melting range is the temperature range over which the substance transitions from a solid to a liquid state.

Apparatus:

- Melting point apparatus (capillary method)
- Capillary tubes (sealed at one end)
- Thermometer calibrated against USP reference standards
- Mortar and pestle

Procedure:

- **Sample Preparation:** If the substance is crystalline, gently crush a small amount of **Boc-Phe(4-Cl)-OH** into a fine powder using a mortar and pestle.
- **Drying:** Dry the powdered sample in a desiccator over a suitable desiccant for at least 16 hours to ensure it is anhydrous.
- **Capillary Loading:** Pack the dry powder into a capillary tube to a height of 2-4 mm.
- **Measurement:**
 - Place the capillary tube in the heating block of the melting point apparatus.
 - Heat the block at a rate of approximately 10°C per minute until the temperature is about 30°C below the expected melting point.
 - Reduce the heating rate to 1-2°C per minute.
 - Record the temperature at which the first drop of liquid appears (the lower limit of the melting range).
 - Continue heating and record the temperature at which the last solid particle melts (the upper limit of the melting range).
- **Reporting:** The melting range is reported as the interval between the two recorded temperatures.

Measurement of Optical Rotation

Principle: This protocol follows the guidelines of USP general chapter <781> "Optical Rotation". Optical rotation is the angle through which the plane of polarized light is rotated when passing through a solution of an optically active substance.

Apparatus:

- Polarimeter

- Sodium lamp (589 nm) or other suitable light source
- Polarimeter cell (1 dm)
- Volumetric flask (e.g., 10 mL)
- Analytical balance

Procedure:

- Solution Preparation:
 - Accurately weigh a specified amount of **Boc-Phe(4-Cl)-OH** (e.g., 100 mg).
 - Transfer the weighed sample to a volumetric flask.
 - Dissolve the sample in the specified solvent (e.g., ethanol) and dilute to the mark to achieve the desired concentration (e.g., $c=1$ g/100 mL).
 - Ensure the solution is clear and free of undissolved particles. The measurement should be performed within 30 minutes of preparation.
- Instrument Calibration:
 - Calibrate the polarimeter according to the manufacturer's instructions, typically using a solvent blank.
- Measurement:
 - Rinse the polarimeter cell with the prepared solution and then fill it, ensuring no air bubbles are present in the light path.
 - Place the cell in the polarimeter and measure the observed rotation (α).
- Calculation of Specific Rotation:
 - The specific rotation ($[\alpha]$) is calculated using the formula: $[\alpha] = (100 * \alpha) / (l * c)$ where:
 - α is the observed rotation in degrees.

- l is the path length of the polarimeter cell in decimeters (dm).
- c is the concentration of the solution in g/100 mL.
- Reporting: The specific rotation is reported with the temperature and wavelength of light used (e.g., $[\alpha]^{20}/D$).

Assessment of Solubility

Principle: This protocol outlines a general method for determining the qualitative solubility of a chemical substance. The "shake-flask" method is a widely recognized technique for determining equilibrium solubility.

Apparatus:

- Vials with screw caps
- Vortex mixer or shaker bath
- Analytical balance
- Pipettes

Procedure:

- Sample Preparation: Add a pre-weighed excess amount of **Boc-Phe(4-Cl)-OH** to a series of vials.
- Solvent Addition: Add a known volume of the desired solvent (e.g., water, ethanol, dichloromethane, dimethylformamide) to each vial.
- Equilibration: Tightly cap the vials and agitate them at a constant temperature (e.g., 25°C) using a shaker bath until equilibrium is reached (typically 24-48 hours).
- Phase Separation: Allow the vials to stand undisturbed for a period to allow the undissolved solid to settle. If necessary, centrifuge the samples to ensure clear separation of the supernatant.

- **Quantification:** Carefully remove an aliquot of the clear supernatant and determine the concentration of the dissolved **Boc-Phe(4-Cl)-OH** using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with a pre-established calibration curve.
- **Reporting:** Solubility is reported in units such as mg/mL or mol/L at the specified temperature. For a qualitative assessment, solubility can be described using terms like "soluble," "sparingly soluble,"
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